

Essential Guide to the Proper Disposal of UNC0379

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Compound of Interest

Compound Name: UNC0379

Cat. No.: B611570

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For researchers, scientists, and drug development professionals, the responsible management and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the proper disposal of **UNC0379**, a selective, substrate-competitive inhibitor of the lysine methyltransferase SETD8. Given that specific disposal instructions are not readily available in public literature, this guide is based on established best practices for the disposal of similar heterocyclic chemical compounds used in research.

It is imperative to consult the official Safety Data Sheet (SDS) provided by the manufacturer for **UNC0379** and to adhere to all local, state, and federal regulations. Your institution's Environmental Health and Safety (EHS) department is the primary resource for specific disposal protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, always wear appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE)	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves.	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from splashes.
Lab Coat	Standard laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.	To prevent inhalation of any dust or aerosols.

Chemical and Physical Properties of UNC0379

A summary of **UNC0379**'s properties is crucial for its safe handling and disposal.

Property	Value
Chemical Name	6,7-dimethoxy-2-(pyrrolidin-1-yl)-N-(5-(pyrrolidin-1-yl)pentyl)quinazolin-4-amine[1]
CAS Number	1620401-82-2[1][2][3]
Molecular Formula	C ₂₃ H ₃₅ N ₅ O ₂ [1][2]
Molecular Weight	413.56 g/mol [1]
Appearance	Crystalline solid[1]
Solubility	Soluble in DMSO (≥49.7 mg/mL); insoluble in Ethanol and Water[1]. Soluble in DMF (20 mg/mL) and Ethanol (10 mg/mL)[2].
Storage	Desiccate at -20°C[1]. Stock solutions can be stored at -80°C for up to 1 year or -20°C for up to 6 months[3].

Step-by-Step Disposal Protocol

The recommended method for the disposal of **UNC0379** is through a licensed chemical waste disposal company.

Step 1: Waste Segregation and Collection

Proper segregation is the first step in safe chemical waste disposal.

- Solid Waste:
 - Collect unadulterated **UNC0379** powder, contaminated weighing boats, gloves, and paper towels in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Do not mix **UNC0379** waste with other chemical waste streams unless compatibility has been confirmed.
- Liquid Waste (Solutions):
 - Collect all solutions containing **UNC0379** (e.g., in DMSO) in a separate, sealed, and clearly labeled hazardous liquid waste container.
 - Do not dispose of **UNC0379** solutions down the drain.^[4] This can lead to environmental contamination and is a regulatory violation.
- Contaminated Labware (Sharps and Glassware):
 - Disposable sharps (needles, scalpels) should be placed in a designated sharps container.
 - Contaminated glassware should be decontaminated. The first rinse with a suitable solvent (e.g., acetone or ethanol) must be collected and disposed of as hazardous liquid waste.^[4]
^[5]

Step 2: Labeling and Storage

Accurate labeling is critical for the safety of all laboratory personnel and waste handlers.

- Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**UNC0379**".

- Include any other identifiers required by your institution's EHS department.
- Store the sealed waste container in a designated, secure area away from incompatible materials.

Step 3: Arranging for Disposal

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- They will have established procedures and contracts with licensed hazardous waste disposal companies.^[4]
- Provide the disposal company with an accurate description of the waste, including the chemical name and quantity.

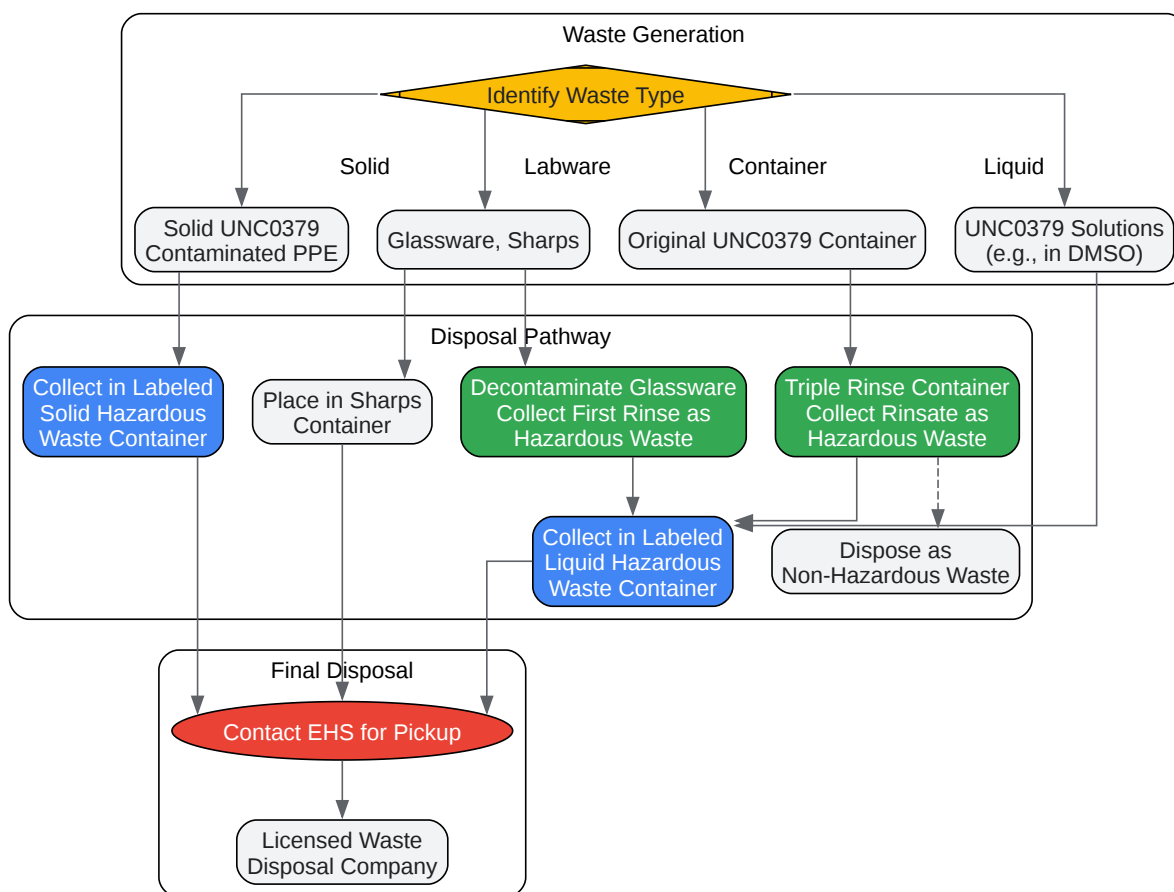
Step 4: Decontamination of Empty Containers

Empty containers that held **UNC0379** must be properly decontaminated before being discarded.

- Triple Rinse: Triple rinse the container with a suitable solvent such as acetone or ethanol.^[4]
- Collect Rinsate: The rinsate from all three rinses must be collected as hazardous waste and added to your hazardous liquid waste container.^[4]
- Final Disposal: After proper decontamination, the container may be disposed of as non-hazardous waste, in accordance with your institution's guidelines.^[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **UNC0379** and related materials.



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UNC0379 Disposal Workflow

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